

Oxacyclohexadecan-2-one: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Oxacyclohexadecan-2-one

Cat. No.: B145818

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Introduction: **Oxacyclohexadecan-2-one**, also known under various synonyms including 16-Hexadecanolide and Ambrettolide, is a macrocyclic lactone widely used as a fragrance ingredient in cosmetics and perfumery for its pleasant musk-like aroma.[1][2] In research and drug development, it may be encountered as a reference compound, a starting material for synthesis, or a component in formulation studies. This technical guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **Oxacyclohexadecan-2-one**, tailored for professionals in scientific research and development.

Chemical and Physical Properties

A comprehensive understanding of the physical and chemical properties of **Oxacyclohexadecan-2-one** is fundamental to its safe handling and use in experimental settings. The compound is a white to pale yellow crystalline solid at room temperature.[1][2] Key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₀ O ₂	[3]
Molecular Weight	254.41 g/mol	[3]
CAS Number	109-29-5	[3]
Appearance	White to pale yellow solid	[1][2]
Melting Point	34-38 °C	[4][5]
Boiling Point	137 °C @ 2 mm Hg	[1][4]
Flash Point	> 230 °F (> 110 °C)	[1][2]
Density	0.918 g/mL at 25 °C	[1][4]
Solubility	Insoluble in water; Soluble in alcohol and dipropylene glycol.	[1][4] [1][4]

Toxicological Data and Hazard Identification

Oxacyclohexadecan-2-one is characterized by low acute toxicity.[1][4] However, some data suggests it may cause skin irritation in sensitive individuals.[3] The primary routes of exposure are dermal contact and inhalation of dust particles.

Metric	Value	Species	Route	Source(s)
LD ₅₀	> 5 g/kg	Rat	Oral	[1][2][4]
LD ₅₀	> 5 g/kg	Rabbit	Dermal	[4]

GHS Classification:

According to aggregated GHS information, **Oxacyclohexadecan-2-one** is not classified as hazardous by the majority of notifications.[2][3] However, a minority of notifications classify it as causing skin irritation (H315).[3]

Experimental Protocols for Safe Handling

Adherence to standardized laboratory protocols is crucial to minimize exposure and ensure a safe working environment.

3.1. Personal Protective Equipment (PPE)

A risk assessment should precede any handling of **Oxacyclohexadecan-2-one** to determine the appropriate level of PPE.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.[1]
- Eye Protection: Safety glasses with side shields or goggles are mandatory.[1]
- Skin and Body Protection: A lab coat should be worn.[1] For larger quantities or when generating dust, additional protective clothing may be necessary.
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved respirator for particulates is recommended.[1]

3.2. Weighing and Dispensing

- Ventilation: Perform all weighing and dispensing operations in a well-ventilated area, preferably within a chemical fume hood or on a bench with local exhaust ventilation.[1]
- Dust Control: Handle the solid material carefully to avoid generating dust. Use a spatula to transfer the substance.
- Container Handling: Keep the container tightly closed when not in use.

3.3. Storage

- Conditions: Store in a cool, dry, and well-ventilated place away from direct sunlight and heat sources.[1]
- Container: Keep in a tightly sealed container.[1]
- Incompatibilities: Avoid strong oxidizing agents.

3.4. Disposal

- Waste Management: Dispose of waste material and contaminated packaging in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[1]

Emergency Procedures

4.1. First-Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.[1]
- Skin Contact: Wash the affected area thoroughly with soap and water.[1] If skin irritation occurs, seek medical advice.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[1]

4.2. Spill Response

- Minor Spills:
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, mechanically recover the spilled solid using a scoop or brush.
 - Place the collected material into a suitable, labeled container for disposal.
 - Clean the spill area with a damp cloth.
- Major Spills:
 - Evacuate the area.

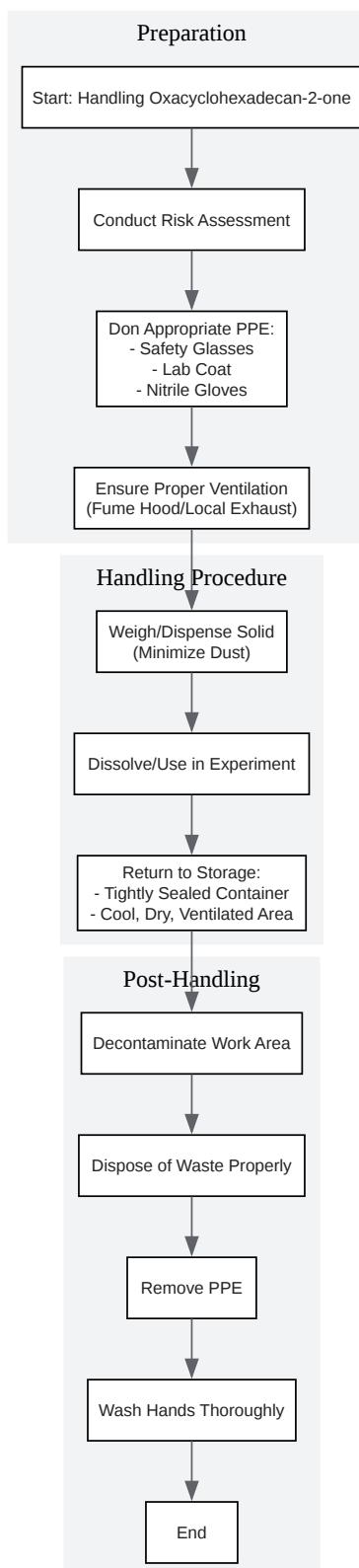
- Prevent the spread of dust.
- Contact your institution's environmental health and safety department.

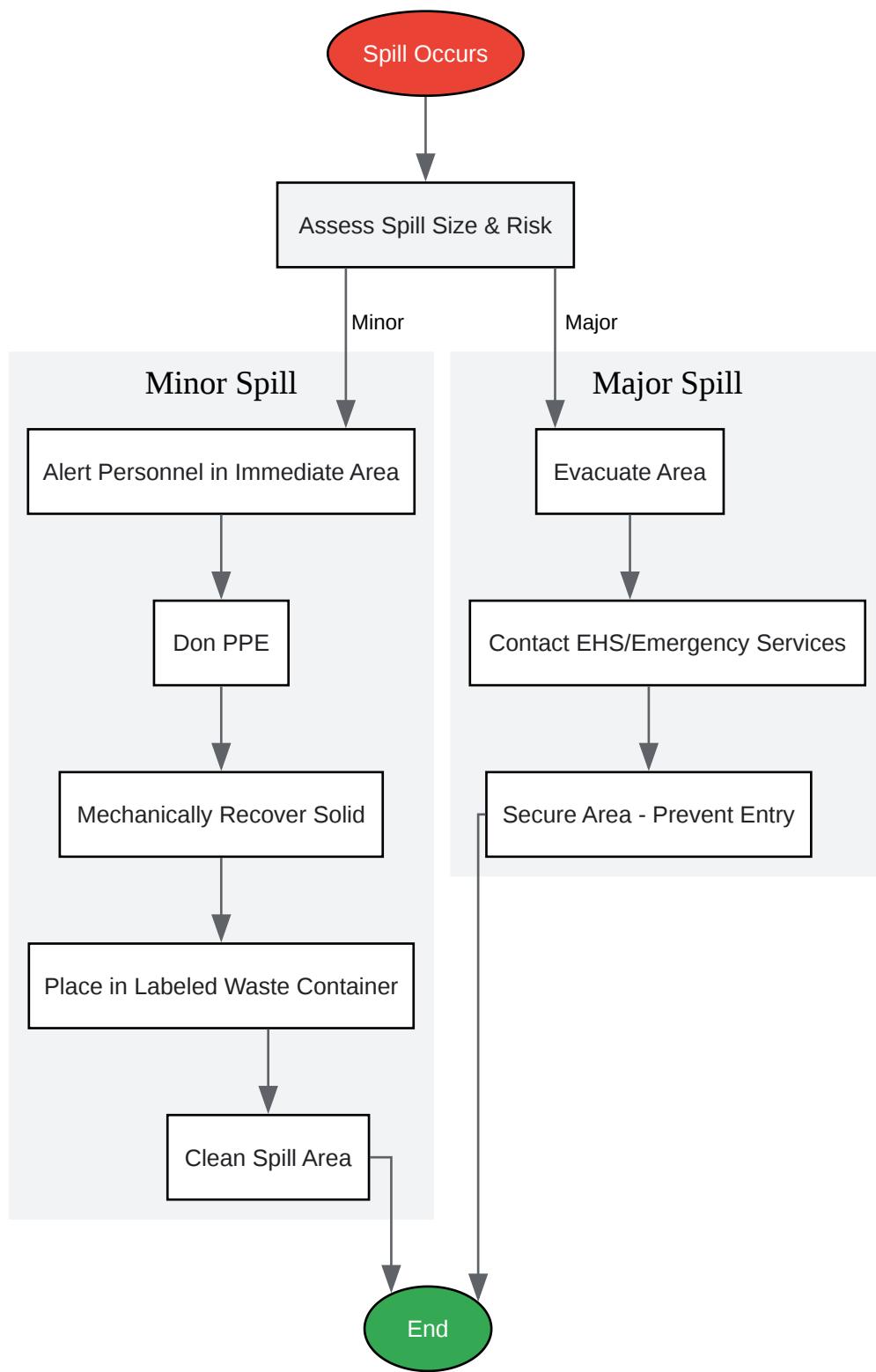
4.3. Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[[1](#)]
- Specific Hazards: No unusual fire or explosion hazards are expected.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[[1](#)]

Visualized Workflows

To further clarify the handling and emergency procedures, the following diagrams illustrate the logical flow of actions.

[Click to download full resolution via product page](#)*Routine Handling Workflow for Oxacyclohexadecan-2-one*



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Emergency Spill Response Workflow

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